

Strategic Sourcing & Technical Utilization of 2-Chloro-5-hydroxynicotinic Acid

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Compound of Interest

Compound Name: 2-Chloro-5-hydroxynicotinic acid

CAS No.: 42959-40-0

Cat. No.: B1590597

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CAS: 42959-40-0 | Molecular Formula: $C_6H_4ClNO_3$

Executive Summary

2-Chloro-5-hydroxynicotinic acid (also known as 2-Chloro-5-hydroxypyridine-3-carboxylic acid) is a high-value heterocyclic intermediate used primarily in the synthesis of kinase inhibitors, P2X7 receptor antagonists, and advanced agrochemicals.^{[1][2][3][4][5][6]} Unlike common pyridine derivatives, this compound functions as a specialized "scaffold modifier," allowing medicinal chemists to exploit the orthogonal reactivity of the C2-chlorine (for $SNAr$ reactions) and the C5-hydroxyl group (for etherification or solubilizing modifications).

This guide addresses the critical supply chain constraints—specifically the prevalence of "phantom stock"—and provides a validated technical framework for its synthesis and analytical characterization.

Part 1: The Commercial Landscape

Supply Chain Reality: The "Fine Chemical" Constraint

Researchers often encounter "Backordered" statuses for this CAS number. **2-Chloro-5-hydroxynicotinic acid** is not a bulk commodity; it is a Fine Chemical Intermediate. Most catalog suppliers do not manufacture it in-house but rely on a small network of contract manufacturing organizations (CMOs) in China and India.

Implication for Procurement:

- Milligram to Gram Scale: Available from catalog aggregators (high markup, fast delivery).
- Kilogram Scale: Requires a "Custom Synthesis" request with a lead time of 4–8 weeks.

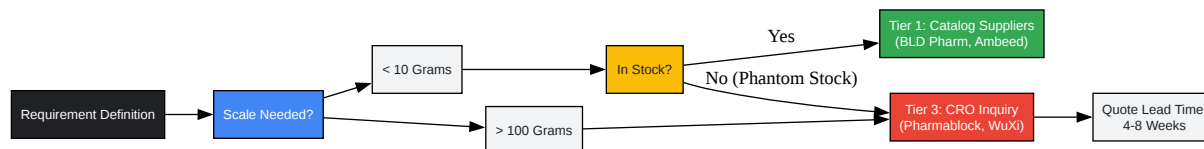
Validated Supplier Tiers

The following table categorizes suppliers based on their role in the supply chain, ensuring you approach the right vendor for your specific scale.

Supplier Tier	Primary Function	Typical Scale	Verified Sources (Examples)
Tier 1: Catalog Aggregators	Rapid delivery for R&D screening. High unit price.	100 mg – 5 g	BLD Pharm (Cat# BD73190)Ambeed (Cat# A191325)Sigma-Aldrich (via third-party sourcing)
Tier 2: Specialized Niche	Focused on heterocyclic building blocks. Moderate stock.	1 g – 100 g	AOBChemCombi-BlocksEnamine (Building Blocks)
Tier 3: Custom Synthesis (CRO)	Batch production on demand. Required for process development.	> 100 g	WuXi AppTecPharmablockJubilant Ingrevia (Pyridine specialists)

Procurement Decision Logic

Use the following workflow to optimize cost and lead time based on your project phase.



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Figure 1: Decision matrix for sourcing **2-Chloro-5-hydroxynicotinic acid**, prioritizing speed for small scales and cost-efficiency for bulk.

Part 2: Technical Deep Dive

Chemical Identity & Properties

- IUPAC Name: 2-Chloro-5-hydroxypyridine-3-carboxylic acid
- CAS Number: 42959-40-0
- Molecular Weight: 173.55 g/mol
- pKa (Predicted): ~2.4 (COOH), ~8.5 (OH). The acidity of the carboxylic acid is enhanced by the electron-withdrawing chlorine at C2.
- Solubility: Soluble in DMSO, DMF, and dilute aqueous base (NaOH/Na₂CO₃). Poor solubility in non-polar solvents (Hexane, DCM) due to zwitterionic character.

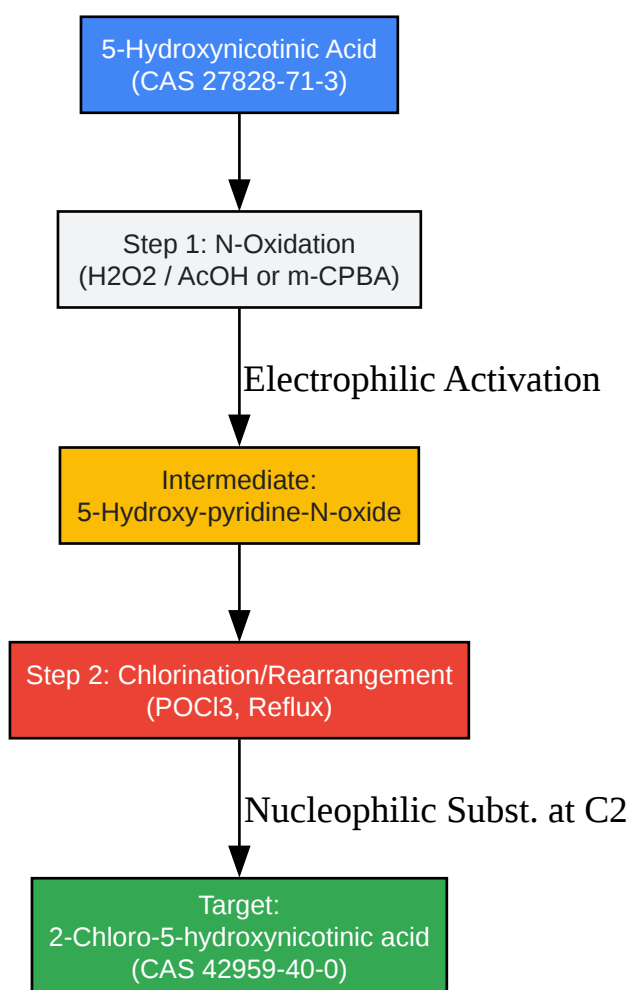
Synthetic Expertise: The "N-Oxide" Strategy

While direct chlorination of 5-hydroxynicotinic acid is difficult due to regioselectivity issues, the authoritative synthetic route utilizes N-oxide activation. This method exploits the "Reissert-Henze" mechanism where the N-oxide directs nucleophilic attack (by chloride) to the alpha-position (C2).

The Validated Pathway

- Starting Material: 5-Hydroxynicotinic acid (CAS 27828-71-3).

- Step 1 (Protection/Oxidation): The hydroxyl group is often protected (e.g., as a methyl ether or acetate) followed by oxidation of the pyridine nitrogen using m-CPBA or H₂O₂/Acetic Acid to form the N-oxide.
- Step 2 (Chlorination): Reaction with Phosphorus Oxychloride (POCl₃).^[7] The oxygen of the N-oxide coordinates with phosphorous, creating a leaving group that facilitates nucleophilic attack by chloride at the C2 position.
- Step 3 (Hydrolysis): Aqueous workup hydrolyzes the intermediate to yield the 2-chloro-5-hydroxy product.



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Figure 2: The N-Oxide rearrangement pathway is the preferred industrial route for introducing chlorine at C2 while preserving the C5-hydroxyl group.

Analytical Quality Control

To ensure the integrity of purchased or synthesized material, the following analytical markers must be verified:

- HPLC (Purity): >95% (Area %).
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water (0.1% TFA) / Acetonitrile Gradient. The polar COOH/OH groups cause early elution; TFA is required to suppress ionization and improve peak shape.
- ¹H NMR (DMSO-d₆):
 - Look for two distinct aromatic singlets (or doublets with small J coupling ~3 Hz) representing the protons at C4 and C6.
 - Proton A (C6): ~8.0–8.2 ppm (Deshielded by N and Cl).
 - Proton B (C4): ~7.5–7.8 ppm.[\[4\]](#)
 - Note: The OH and COOH protons are often broad and exchangeable, appearing >10 ppm.

Part 3: Applications in Drug Discovery

Scaffold for P2X7 Receptor Antagonists

The **2-chloro-5-hydroxynicotinic acid** moiety serves as a critical precursor for Adamantanylnyl Benzamide derivatives, which are potent P2X7 receptor antagonists.

- Mechanism: The carboxylic acid (C3) is amidated with adamantyl-amines.[\[2\]](#)
- Modification: The C5-hydroxyl group is alkylated (ether synthesis) to tune lipophilicity and metabolic stability.
- Role of C2-Chlorine: The chlorine atom sterically locks the amide conformation or serves as a handle for further cross-coupling (Suzuki/Buchwald) to expand the core.

Orthogonal Functionalization (SAR)

This molecule is highly valued in Structure-Activity Relationship (SAR) studies because it offers three distinct "handles" for chemical modification:

Position	Functional Group	Reactivity / Application
C2	Chlorine (-Cl)	SNAr Displacement: Reacts with amines/thiols to introduce polarity. Suzuki Coupling: Allows bi-aryl formation.
C3	Carboxylic Acid (-COOH)	Amide Coupling: Forms the core pharmacophore backbone. Bioisostere: Can be converted to tetrazoles or oxadiazoles.
C5	Hydroxyl (-OH)	Etherification: Introduction of solubilizing chains (e.g., PEG chains) or fluoro-alkyl groups for metabolic stability.

Part 4: Safety & Handling

GHS Classification: Warning

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Protocol: Handle in a fume hood. The compound is a solid acid; avoid dust inhalation. Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation of the phenol moiety.

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